

Application Notes and Protocols for 6-Phenylpyridazin-3-amine in Cell Culture

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Compound of Interest

Compound Name: 6-Phenylpyridazin-3-amine

Cat. No.: B084792

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Direct experimental data for **6-Phenylpyridazin-3-amine** is limited in publicly available literature. The following application notes and protocols are based on established methodologies for analogous pyridazine derivatives and the known biological activities of the pyridazine scaffold. These protocols should be considered as starting points and may require optimization for your specific experimental setup.

Introduction

The pyridazine nucleus is a core structural motif in a multitude of biologically active compounds, demonstrating a wide array of pharmacological activities including anticancer, anti-inflammatory, and kinase inhibitory effects.[1][2] **6-Phenylpyridazin-3-amine**, a member of this class, holds significant potential for investigation in various cell culture models. The presence of the phenyl group at the 6-position and the amino group at the 3-position provides opportunities for diverse molecular interactions, making it a compound of interest for drug discovery and development.[3]

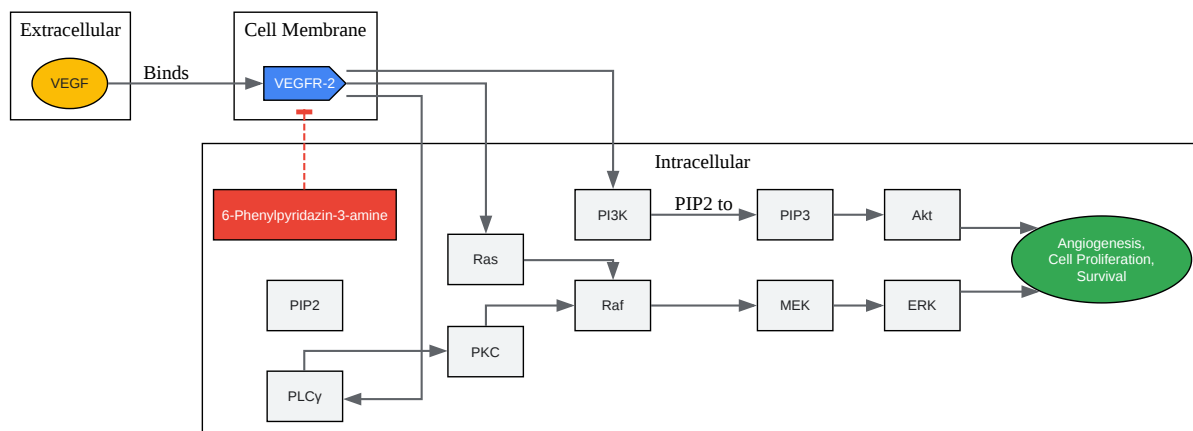
These application notes provide a comprehensive guide for the utilization of **6-Phenylpyridazin-3-amine** in cell culture experiments, covering its potential mechanisms of action, detailed experimental protocols, and a summary of quantitative data from related compounds.

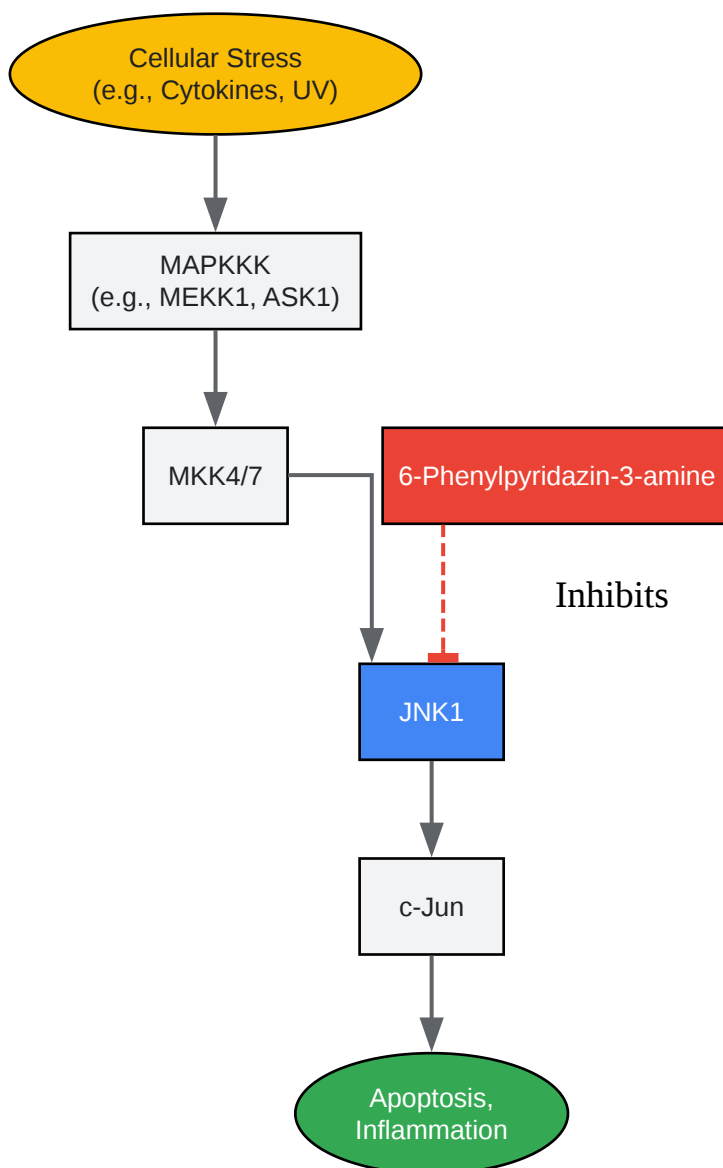
Mechanism of Action and Signaling Pathways

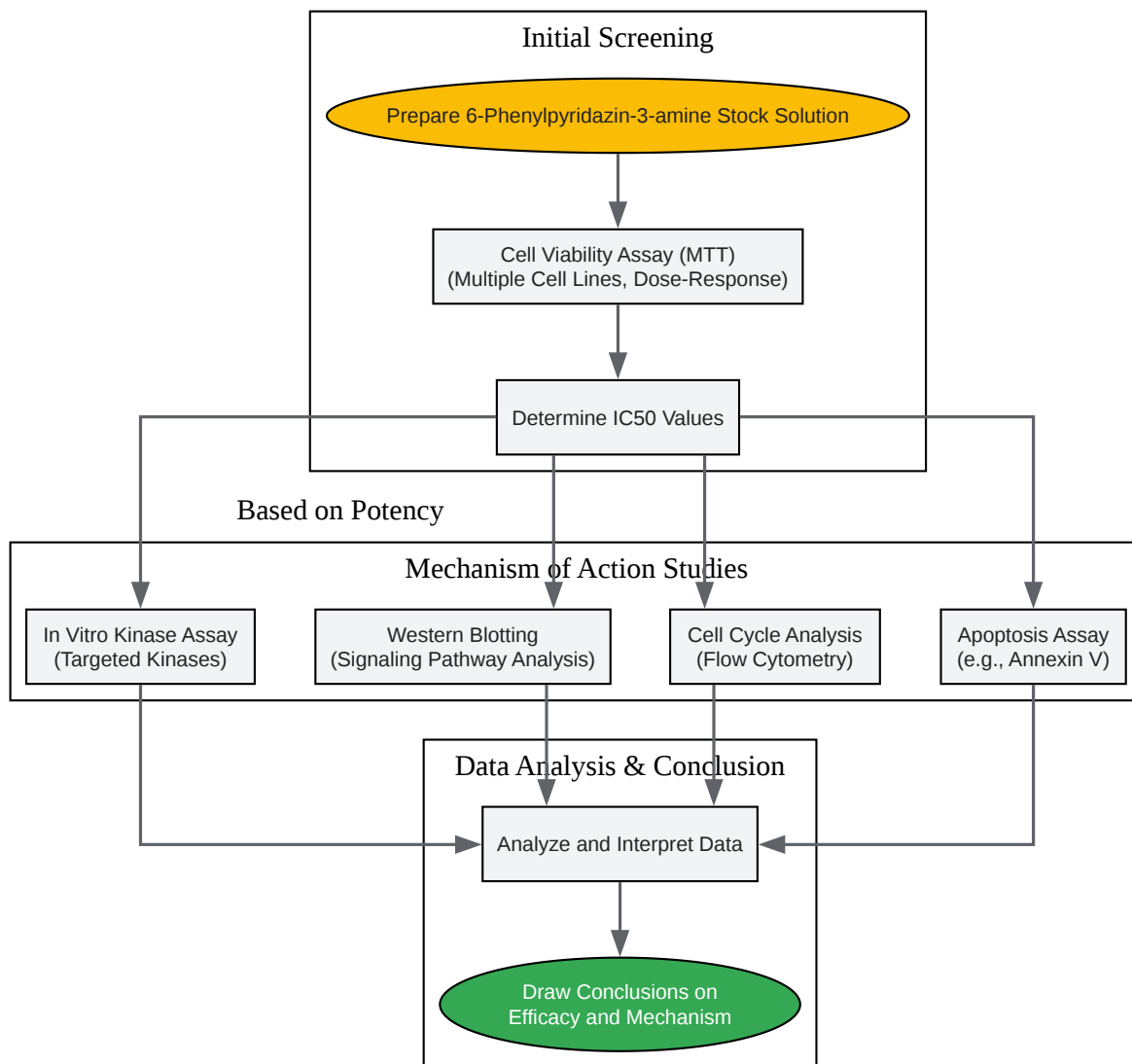
Pyridazine derivatives primarily exert their effects by modulating key signaling pathways involved in cell proliferation, survival, and inflammation. While the specific targets of **6-Phenylpyridazin-3-amine** are yet to be fully elucidated, based on structurally related compounds, it is hypothesized to act as a kinase inhibitor.^{[4][5]} Potential target pathways include:

- **VEGFR-2 Signaling Pathway:** Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2) is a key regulator of angiogenesis, the formation of new blood vessels, which is crucial for tumor growth. Several pyridazine analogs have been shown to inhibit VEGFR-2, thereby blocking downstream signaling.
- **JNK1 Signaling Pathway:** c-Jun N-terminal kinase 1 (JNK1) is a member of the mitogen-activated protein kinase (MAPK) family and is involved in cellular responses to stress, including apoptosis and inflammation.^{[2][6]}
- **PI3K-Akt and MAPK Pathways:** These are critical signaling cascades that regulate cell proliferation, survival, and differentiation. Inhibition of these pathways is a common mechanism for anticancer drugs.^[2]

Below are diagrams representing potential signaling pathways that may be modulated by **6-Phenylpyridazin-3-amine**.







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References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
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